

# A Comprehensive Technical Guide to 4-Acetamido-2-hydroxybutanoic Acid

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: 4-Acetamido-2-hydroxybutanoic acid  
Cat. No.: B13478578

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This guide provides an in-depth analysis of the fundamental molecular characteristics of **4-Acetamido-2-hydroxybutanoic acid**, a key derivative of the neuro-related compound 4-Amino-2-hydroxybutanoic acid. Understanding these core properties is essential for its application in synthesis, metabolic studies, and drug development.

## Core Molecular Attributes

**4-Acetamido-2-hydroxybutanoic acid** is structurally derived from its parent amino acid, 4-Amino-2-hydroxybutanoic acid, through the acetylation of the primary amine at the 4-position. This modification, the addition of an acetyl group (CH<sub>3</sub>CO-), significantly alters its chemical properties, including its molecular weight and formula.

The established molecular formula for **4-Acetamido-2-hydroxybutanoic acid** is C<sub>6</sub>H<sub>11</sub>NO<sub>4</sub>.

The molecular weight of this compound has been determined to be 161.16 g/mol. This value is a critical parameter for a wide range of experimental procedures, including quantitative analysis, solution preparation, and stoichiometric calculations in synthetic chemistry.

## Derivation from 4-Amino-2-hydroxybutanoic Acid

The causality behind the molecular formula and weight of **4-Acetamido-2-hydroxybutanoic acid** is best understood by examining its precursor.

- **4-Amino-2-hydroxybutanoic Acid:** This foundational molecule possesses a molecular formula of  $C_4H_9NO_3$  and a molecular weight of approximately 119.12 g/mol [1][2][3]. It features a primary amine (-NH<sub>2</sub>), a hydroxyl group (-OH), and a carboxylic acid (-COOH).
- **Acetylation Process:** The synthesis of the target compound involves the formation of an amide bond by replacing one of the hydrogen atoms on the terminal amino group with an acetyl group. This net addition of a  $C_2H_2O$  functional group results in the observed increase in atomic counts and overall molecular mass.

The diagram below illustrates this chemical transformation and the relationship between the two molecules.

Caption: Chemical conversion from the amino acid to the acetamido derivative.

## Quantitative Data Summary

For clarity and ease of comparison, the fundamental quantitative data for **4-Acetamido-2-hydroxybutanoic acid** and its direct precursor are summarized in the table below. This structured presentation allows for rapid assessment of the molecular changes resulting from acetylation.

Compound	Molecular Formula	Molecular Weight ( g/mol )
4-Amino-2-hydroxybutanoic Acid	$C_4H_9NO_3$	119.12[1][2][3]
4-Acetamido-2-hydroxybutanoic Acid	$C_6H_{11}NO_4$	161.16

## Experimental and Analytical Considerations

The precise molecular weight of 161.16 g/mol is paramount for laboratory applications.

## Protocol: Preparation of a Standard Solution (e.g., 10 mM)

A self-validating protocol for preparing a standard solution relies on the accuracy of the molecular weight.

Methodology:

- **Mass Calculation:** To prepare a 10 mM (0.010 mol/L) solution, calculate the required mass using the formula:  $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$  For 100 mL (0.1 L):  $\text{Mass} = 0.010 \text{ mol/L} \times 0.1 \text{ L} \times 161.16 \text{ g/mol} = 0.16116 \text{ g}$
- **Weighing:** Using a calibrated analytical balance, accurately weigh 161.2 mg of **4-Acetamido-2-hydroxybutanoic acid**. The accuracy of this step is foundational to the entire experiment.
- **Dissolution:** Quantitatively transfer the weighed solid to a 100 mL volumetric flask. Add a portion of the desired solvent (e.g., deionized water, buffer) and gently agitate to dissolve the compound completely.
- **Volume Adjustment:** Once fully dissolved, carefully add the solvent to the calibration mark on the volumetric flask.
- **Homogenization:** Cap the flask and invert it multiple times to ensure a homogenous solution.

This protocol, grounded in the precise molecular weight, ensures the preparation of a solution with a reliable and reproducible concentration, which is critical for dose-response assays, kinetic studies, and as a reference standard in analytical methods like HPLC or Mass Spectrometry.

## References

- PubChem. (n.d.). 4-Amino-2-hydroxybutanoic acid. National Center for Biotechnology Information. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). (2R)-4-Amino-2-hydroxybutyric acid. National Center for Biotechnology Information. Retrieved from [\[Link\]](#)

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## Sources

- 1. [echemi.com](https://www.echemi.com) [[echemi.com](https://www.echemi.com)]
- 2. 4-Amino-2-hydroxybutanoic acid | C<sub>4</sub>H<sub>9</sub>NO<sub>3</sub> | CID 26062 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 3. (2R)-4-Amino-2-hydroxybutyric acid | C<sub>4</sub>H<sub>9</sub>NO<sub>3</sub> | CID 5287507 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to 4-Acetamido-2-hydroxybutanoic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13478578/docs#a-comprehensive-technical-guide-to-4-acetamido-2-hydroxybutanoic-acid>]

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

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